

Arugosin H: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Arugosin H*

Cat. No.: *B1246923*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Arugosin H**, a prenylated polyketide with potential biological activities. The document focuses on the fungal strains known to produce this compound, methodologies for its isolation and characterization, and the current understanding of its biosynthetic pathway.

Arugosin H Producing Fungal Strains

Arugosin H is a secondary metabolite produced by specific fungal strains. The primary identified producer is a marine-derived fungus. A summary of known arugosin-producing fungi is provided in Table 1.

Table 1: Fungal Strains Reported to Produce Arugosins

Fungal Strain	Arugosin(s) Produced	Source / Habitat
<i>Emericella nidulans</i> var. <i>acristata</i>	G, H, A, B	Endophyte from a Mediterranean green alga
<i>Aspergillus rugulosus</i>	A, B, C	Not specified
<i>Aspergillus variegator</i>	A, B, D	Not specified
<i>Aspergillus silvaticus</i>	A, B, E	Not specified
<i>Ascodesmis sphaerospora</i>	F	Coprophilous (dung-inhabiting)
<i>Xylariaceae</i> sp.	O, P, Q	Endophyte from <i>Lansium domesticum</i>

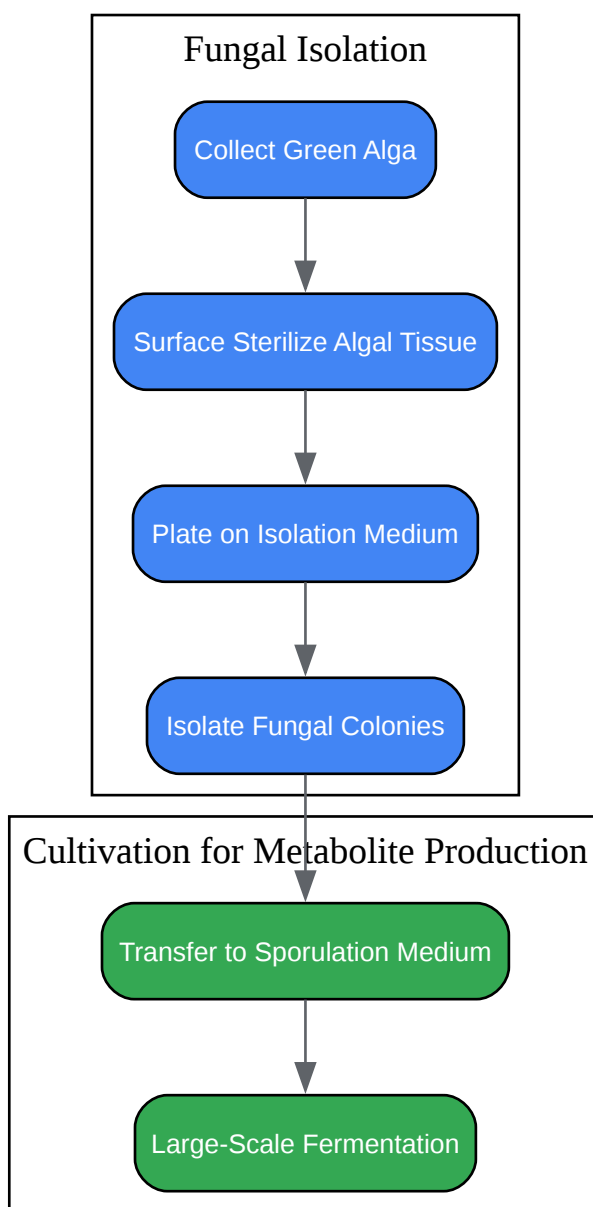
Note: While several fungi produce various arugosins, *Emericella nidulans* var. *acristata* is the specifically cited source of **Arugosin H**.

Experimental Protocols

Detailed experimental protocols are crucial for the successful isolation and study of **Arugosin H**. The following sections outline the key methodologies cited in the literature.

Isolation and Cultivation of *Emericella nidulans* var. *acristata*

The producing strain, *Emericella nidulans* var. *acristata*, was originally isolated from a marine green alga. The general workflow for such an isolation and cultivation process is depicted in Figure 1.



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Caption: Workflow for isolation and cultivation of the **Arugosin H**-producing fungus.

Isolation Medium Composition:

- Agar: 15 g/L
- Artificial Seawater
- Benzyl penicillin: 250 mg/L

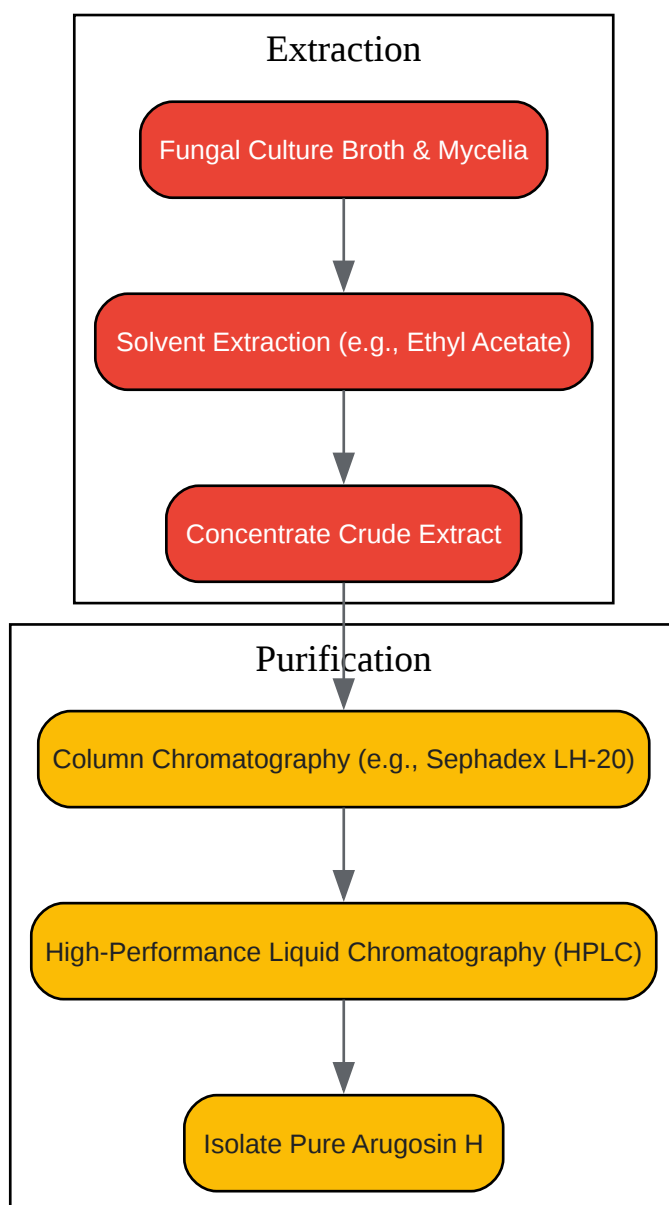
- Streptomycin sulfate: 250 mg/L

Sporulation Medium Composition:

- Agar: 15 g/L
- Biomalt extract: 20 g/L
- Artificial Seawater

Extraction and Purification of Arugosin H

The extraction and purification of **Arugosin H** from fungal cultures is a multi-step process involving solvent extraction and chromatography. A generalized workflow is presented in Figure 2.



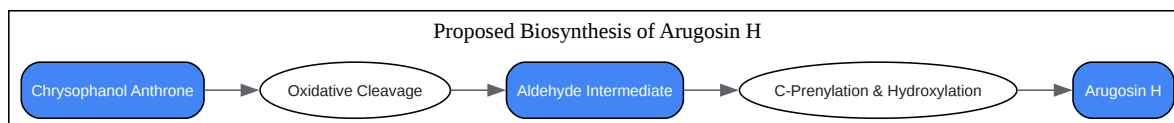
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Caption: General workflow for the extraction and purification of **Arugosin H**.

The crude extract from the fungal culture is typically subjected to column chromatography, often using Sephadex LH-20, followed by preparative High-Performance Liquid Chromatography (HPLC) to yield the pure compound.

Biosynthetic Pathway of Arugosin H

The biosynthesis of arugosins is believed to be of polyketide origin. It has been proposed that **Arugosin H** is derived from chrysophanol anthrone.[1] The proposed pathway involves several key transformations, as illustrated in Figure 3.



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References

- 1. A Timeline of Biosynthetic Gene Cluster Discovery in *Aspergillus fumigatus*: From Characterization to Future Perspectives - PMC [pmc.ncbi.nlm.nih.gov]
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